

An In-depth Technical Guide to 2-Hydroxybutanenitrile: Synonyms, Structure, and Synthesis

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **2-Hydroxybutanenitrile**, a versatile chemical intermediate. It covers its nomenclature, chemical structure, physicochemical properties, and a detailed experimental protocol for its synthesis.

Synonyms and Identifiers

2-Hydroxybutanenitrile is known by several names in scientific literature and chemical databases. A comprehensive list of its synonyms and identifiers is provided in Table 1 for easy reference.

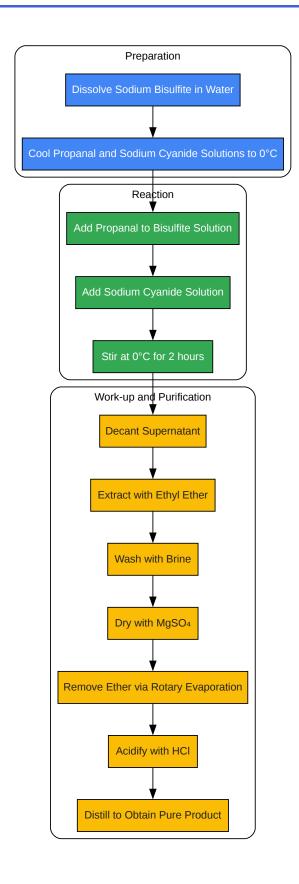


Identifier Type	Value
IUPAC Name	2-hydroxybutanenitrile[1]
Common Synonyms	2-Hydroxybutyronitrile, Propionaldehyde cyanohydrin
CAS Number	4476-02-2[2]
Molecular Formula	C4H7NO[1]
SMILES	CCC(C#N)O[1]
InChI	InChI=1S/C4H7NO/c1-2-4(6)3- 5/h4,6H,2H2,1H3[1]
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Chemical Structure

2-Hydroxybutanenitrile is a simple aliphatic nitrile possessing a hydroxyl group on the carbon atom adjacent to the nitrile functionality. This bifunctional nature makes it a valuable precursor in organic synthesis.





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